

Anacetrapib combination therapy adjustments

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Compound Focus: Anacetrapib

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Anacetrapib Fact Sheet for Researchers

The table below summarizes the core pharmacological data on **Anacetrapib** for quick reference.

Parameter	Details & Quantitative Data
Primary Mechanism	Potent inhibition of Cholesteryl Ester Transfer Protein (CETP) [1].

| **Key Lipid Effects** | • **HDL-C:** ↑ ~104% - 138% [2] [3] • **LDL-C:** ↓ ~17% - 40% [2] [3] • **ApoB:** ↓ ~21% [3] • **Lp(a):** ↓ ~25% - 36% [3] | | **Clinical Outcome** | Significant reduction in major coronary events (coronary death, MI, coronary revascularization) when added to effective statin therapy (Rate Ratio = 0.91) [3]. | | **Recommended Dose** | 100 mg once daily [2]. | | **Critical PK Note** | **Food significantly increases exposure** (up to 6-8 fold with a high-fat meal). Administer with food for consistent effect [4]. |

Experimental Protocols & Methodologies

Here are the detailed methodologies for key experiments cited in the fact sheet.

Clinical Outcome Trial (REVEAL Study Protocol)

This large-scale trial demonstrated the efficacy of **Anacetrapib** in reducing cardiovascular events [2] [3].

- **Study Design:** Randomized, double-blind, placebo-controlled trial.
- **Participants:** 30,449 adults with pre-existing atherosclerotic vascular disease.
- **Intervention:**
 - **Treatment Group:** **Anacetrapib** 100 mg daily + Atorvastatin (background statin).
 - **Control Group:** Placebo + Atorvastatin.
- **Duration:** Median follow-up of 4.1 years.
- **Primary Outcome:** Major coronary event (coronary death, myocardial infarction, or coronary revascularization).
- **Key Methodological Note:** All participants entered an 8-12 week run-in phase on active atorvastatin and placebo **anacetrapib** to establish tolerance and compliance before randomization [2].

Lipid Efficacy Assessment (Network Meta-Analysis Protocol)

This analysis compared the efficacy of various CETP inhibitors, including **Anacetrapib**, on lipid parameters [5].

- **Design:** Systematic review and frequentist network meta-analysis (PRISMA-NMA guidelines).
- **Data Sources:** Comprehensive search of PubMed/Medline, Embase, Scopus, Cochrane Central Register of Controlled Trials, and ClinicalTrials.gov.
- **Inclusion Criteria:** Randomized Controlled Trials (RCTs) in adults with hyperlipidemia comparing CETP inhibitors (monotherapy or combination) against placebo or other lipid-lowering therapies.
- **Primary Outcome:** Reduction in Low-Density Lipoprotein Cholesterol (LDL-C).
- **Secondary Outcomes:** Changes in High-Density Lipoprotein Cholesterol (HDL-C), triglycerides, and total cholesterol.
- **Analysis:** Use of random-effects models to calculate mean differences (MD) with 95% confidence intervals (CI), and P-scores to rank interventions [5].

Pharmacokinetic & Pharmacodynamic (PK/PD) Study

This early-phase study established the foundational PK/PD profile of **Anacetrapib** [4].

- **Design:** Double-blind, randomized, placebo-controlled, rising single-dose study.
- **Participants:** Healthy volunteers.
- **Dosing:** Single oral doses of **Anacetrapib** (ranging from 2 mg to 1000 mg) administered in fasted and fed states.
- **Key Assessments:**

- **Pharmacokinetics:** Plasma **Anacetrapib** concentrations over time to determine C_{max}, T_{max}, AUC, and half-life.
 - **Pharmacodynamics:** Serum CETP activity inhibition.
 - **Safety:** Physical examinations, vital signs (including blood pressure), electrocardiograms, and laboratory tests.
 - **Finding:** An E_{max} model best described the concentration vs. CETP activity relationship, with an EC₅₀ of ~22 nM [4].
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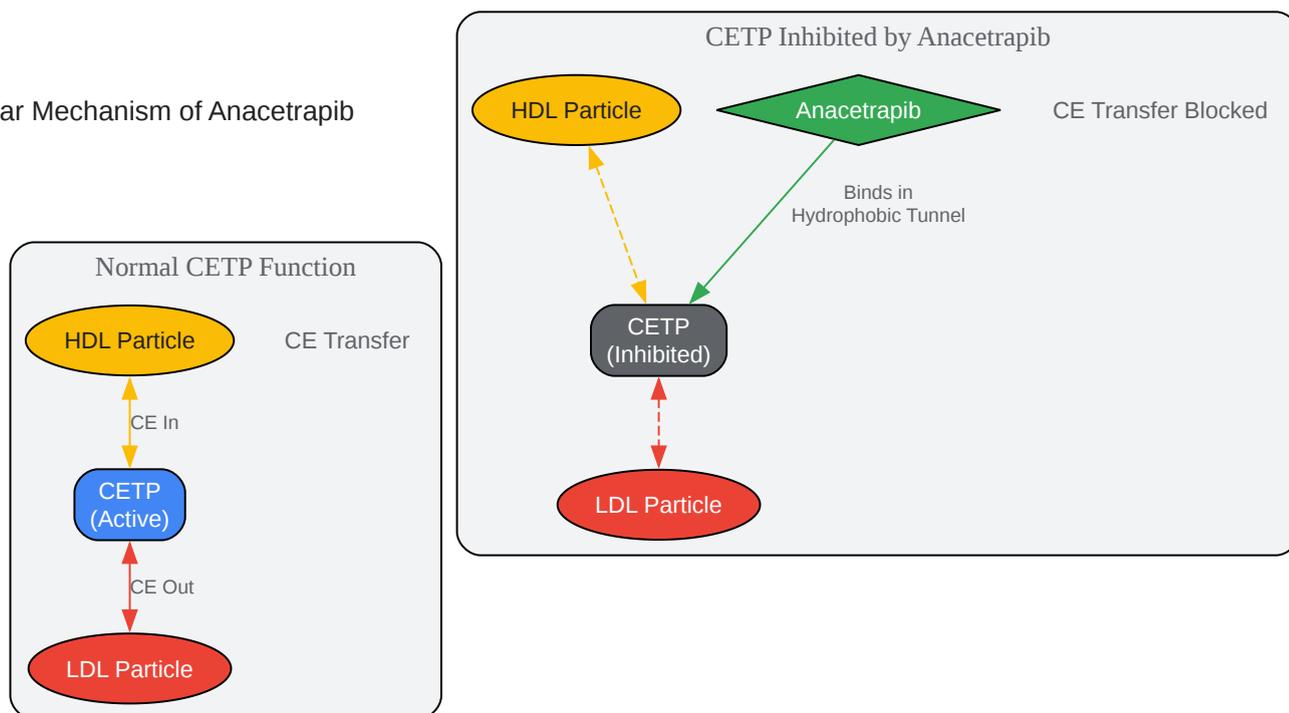
Troubleshooting FAQs

- **Unexpectedly low drug exposure or high variability in lipid response?** This is most commonly related to **food intake**. **Anacetrapib** absorption increases up to 8-fold when taken with a high-fat meal [4]. Standardize administration with food in clinical protocols to ensure consistent exposure.
 - **How does the lipid efficacy of Anacetrapib compare to other CETP inhibitors?** Among CETP inhibitors, **Anacetrapib** and **Obicetrapib** show particularly strong lipid-modifying effects, especially when combined with statins [5]. For instance, the combination of Atorvastatin + Obicetrapib showed the largest reduction in LDL-C in a network meta-analysis [5].
 - **Are there off-target safety concerns like those seen with Torcetrapib?** Unlike Torcetrapib, which caused significant off-target toxicity (e.g., elevated blood pressure, aldosteronism), **Anacetrapib** was **not associated with any meaningful increase in blood pressure** or electrolyte imbalances in dedicated studies [4] [3].
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Mechanism of Action Visualization

The following diagram illustrates the molecular mechanism of **Anacetrapib**, based on atomistic simulation studies [1].

Molecular Mechanism of Anacetrapib



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Mechanism Explanation:

- **Normal Function (Top):** CETP facilitates the transfer of cholesteryl esters (CE) from HDL to LDL particles [1].
- **Inhibition by Anacetrapib (Bottom):** **Anacetrapib** binds inside CETP's hydrophobic tunnel, physically blocking the passage of CE. This leads to the accumulation of CE in HDL (raising HDL-C) and reduced CE content in LDL (lowering LDL-C) [1].

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